

Personal protective equipment for handling Ethyl 3-bromo-2-oxobutanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-bromo-2-oxobutanoate

Cat. No.: B041073

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Essential Safety and Handling Guide for Ethyl 3-bromo-2-oxobutanoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl 3-bromo-2-oxobutanoate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Safety Summary

Property	Value
Molecular Formula	C ₆ H ₉ BrO ₃
Molecular Weight	209.04 g/mol
Appearance	Yellow Liquid
Boiling Point	100 - 102 °C / 212 - 215.6 °F @ 15 mmHg[1]
Flash Point	98 °C / 208.4 °F[1]
Specific Gravity	1.550[1]
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.[2]
Storage Temperature	Refrigerated; some sources recommend storing in a freezer under -20°C in an inert atmosphere. [1]

Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment must be worn when handling **Ethyl 3-bromo-2-oxobutanoate**:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may also be necessary for splash protection.[1]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[1] Regularly inspect gloves for signs of degradation or puncture.
- **Respiratory Protection:** Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A recommended filter type is for organic gases and vapors (Type A, Brown, conforming to EN14387).[1]

Operational Handling Protocol

1. Preparation:

- Ensure a well-ventilated work area, such as a chemical fume hood.[3]
- Have an eyewash station and safety shower readily accessible.[4]
- Verify that all necessary PPE is available and in good condition.

2. Handling:

- Avoid all personal contact, including inhalation.[3]
- Do not get the chemical in your eyes, on your skin, or on your clothing.[1]
- Wash your face, hands, and any exposed skin thoroughly after handling.[1]
- Use spark-proof tools and avoid sources of ignition such as open flames and hot surfaces.[4]
[5]

3. Storage:

- Store in a cool, dry, well-ventilated area in a tightly closed container.[3]
- Keep refrigerated.[1] For long-term storage, consider an inert atmosphere in a freezer at temperatures under -20°C.
- Store away from incompatible materials such as acids, bases, reducing agents, and oxidizing agents.[1]

Emergency and Spill Procedures

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][3]

- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[3\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#) If not breathing, give artificial respiration.[\[1\]](#)
- Ingestion: Clean your mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#)

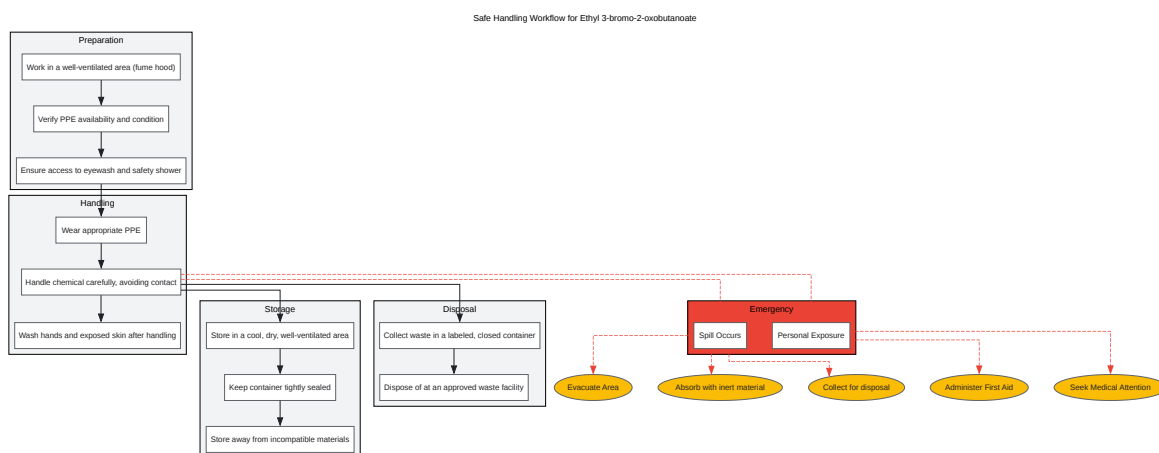
Spill Response:

- Ensure adequate ventilation and wear appropriate personal protective equipment.[\[1\]](#)
- Absorb the spill with inert material such as sand, earth, or vermiculite.[\[3\]](#)
- Collect the absorbed material and place it in a suitable, closed container for disposal.[\[3\]](#)
- Clean the spill area thoroughly.

Disposal Plan

- Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[3\]](#)
- Do not release the chemical into the environment.[\[1\]](#)

Workflow for Handling Ethyl 3-bromo-2-oxobutanoate



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Caption: Workflow for the safe handling of **Ethyl 3-bromo-2-oxobutanoate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl 3-bromo-2-oxobutanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041073#personal-protective-equipment-for-handling-ethyl-3-bromo-2-oxobutanoate]

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